

Proper Disposal Procedures for 6-Nonadecynoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 6-Nonadecynoic acid

CAS No.: 600175-30-2

Cat. No.: B1244884

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Executive Summary & Chemical Identity

6-Nonadecynoic acid is a specialized, long-chain acetylenic fatty acid (C₁₉H₃₄O₂) primarily utilized in antifungal research and sphingolipid biosynthesis inhibition studies.^[1] Unlike common saturated fatty acids (e.g., Nonadecanoic acid), the presence of an internal alkyne bond at the C-6 position introduces specific reactivity and stability considerations.

Critical Directive: Due to its lipophilicity and specific biological activity (antifungal potency), this compound must NEVER be disposed of via sanitary sewer systems (drain disposal), regardless of neutralization. The only validated disposal method is high-temperature incineration through a licensed hazardous waste contractor.

Chemical Profile

Property	Data
Chemical Name	6-Nonadecynoic acid
CAS Registry Number	600175-30-2
Molecular Formula	C ₁₉ H ₃₄ O ₂
Molecular Weight	294.47 g/mol
Functional Groups	Carboxylic Acid (Terminal), Internal Alkyne (C-6)
Solubility	Insoluble in water; Soluble in DMSO, Ethanol, Chloroform
Primary Hazard	Skin/Eye Irritant, Bioactive (Antifungal), Combustible

Hazard Assessment & Causality

Effective disposal requires understanding the why behind the protocols.

- **Bioactivity Risks:** Research indicates **6-Nonadecynoic acid** exhibits significant antifungal activity against pathogens like *Candida albicans* by disrupting lipid homeostasis [1, 2].^[1] Releasing bioactive lipids into the environment risks disrupting microbial ecosystems and promoting antimicrobial resistance.
- **Chemical Reactivity (The Alkyne Factor):** While internal alkynes are more stable than terminal alkynes, they remain susceptible to vigorous reactions with strong oxidizing agents (e.g., Nitric Acid, Peroxides, Permanganates). Accidental mixing can lead to oxidative cleavage and heat generation.
- **Physical Properties:** As a long-chain fatty acid, it is water-insoluble. Drain disposal will result in precipitation, coating of plumbing (scum formation), and eventual blockages, in addition to environmental non-compliance.

Pre-Disposal Handling & Segregation

Before disposal, the waste must be stabilized and segregated.

Step 1: Segregation

Strictly Segregate From:

- Strong Oxidizers: Nitric acid, Perchloric acid, Hydrogen peroxide. (Risk: Exothermic reaction/cleavage of the triple bond).
- Strong Bases: Sodium Hydroxide (concentrated). (Risk: Exothermic neutralization/soap formation).
- Aqueous Waste Streams: Do not mix with water-based waste; this will cause the acid to precipitate out of solution, creating a biphasic mess that is difficult to pump/incinerate.

Step 2: Containment

- Solid Waste: Place pure solid residues, contaminated weighing boats, or wipes into a clear, wide-mouth HDPE (High-Density Polyethylene) or Glass jar.
- Liquid Waste: If dissolved in organic solvents (DMSO, MeOH), collect in a compatible solvent waste container (typically amber glass or HDPE).

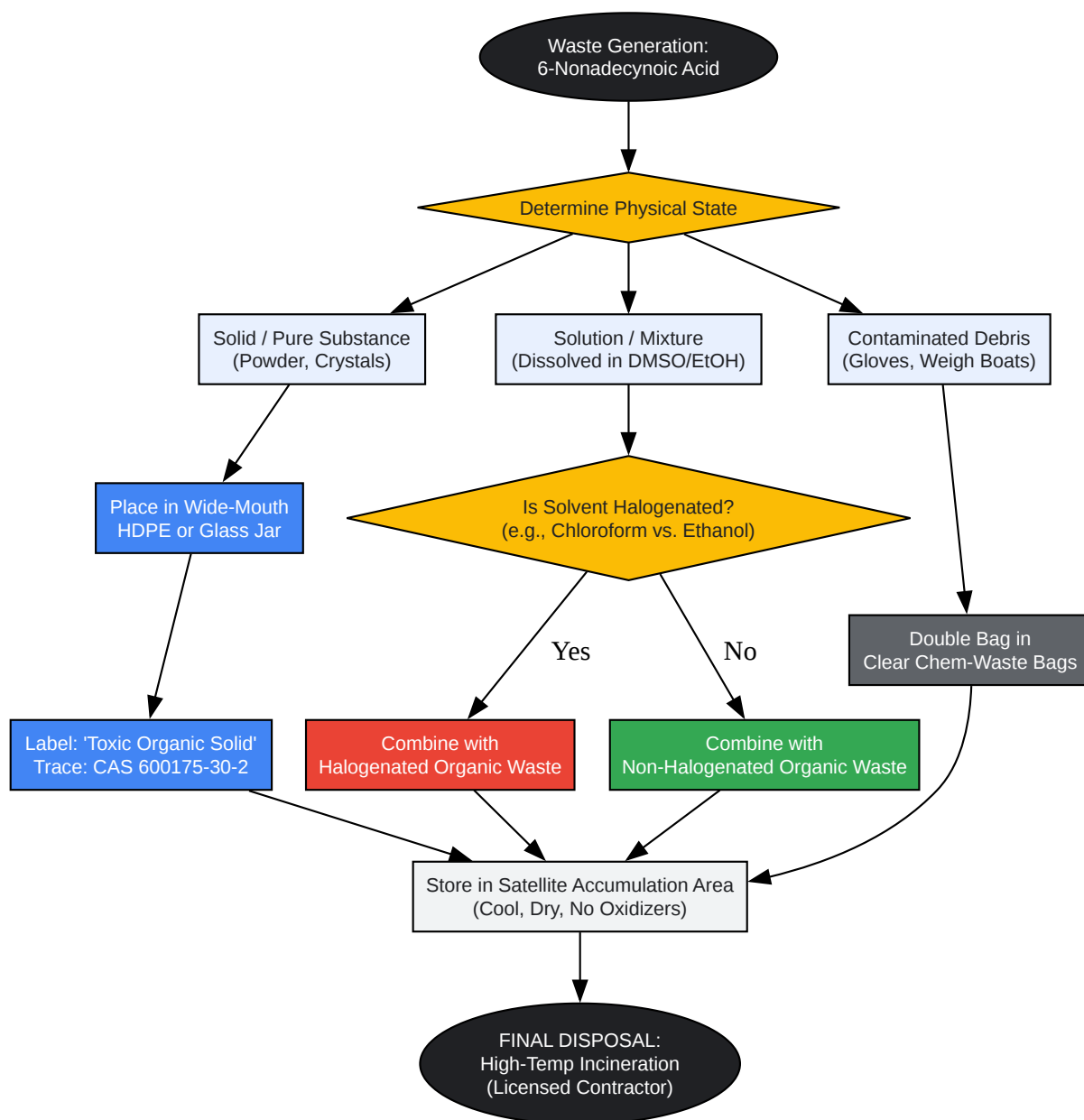
Step 3: Labeling

Label the container with the following specific identifiers to assist the waste contractor:

“

Disposal Workflow (Decision Logic)

The following diagram outlines the decision logic for disposing of **6-Nonadecynoic acid** in various experimental states.



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Figure 1: Decision tree for the segregation and packaging of **6-Nonadecynoic acid** waste streams.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Use this for expired stocks or surplus powder.

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Transfer: Carefully transfer the solid into a screw-top container (Glass or HDPE). Do not fill more than 90% full.
- Decontamination: Wipe the exterior of the container with an ethanol-dampened wipe to remove dust. Dispose of the wipe as solid hazardous waste.
- Waste Code: Assign the appropriate local waste code for "Solid Organic Acid" (e.g., in the US, this often falls under D001 if ignitable, or state-specific codes for toxic organics).

Protocol B: Solution Waste (Experimental Mixtures)

Use this for reaction mixtures or stock solutions in DMSO/Ethanol.

- Compatibility Check: Ensure the waste container does not contain oxidizing acids (Nitric/Chromic).
- Solvent Segregation:
 - If dissolved in Chloroform/DCM: Pour into the Halogenated waste stream.
 - If dissolved in Methanol/Ethanol/DMSO: Pour into the Non-Halogenated (Flammable) waste stream.
- Rinsing: Rinse the empty original vessel with a small volume of the compatible solvent and add the rinsate to the waste container.

Protocol C: Emergency Spill Response

For spills > 100 mg or involving concentrated solutions.

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.

- PPE: Use double nitrile gloves and a P95/N95 respirator if dust is present.
- Absorb:
 - Solids: Cover with wet paper towels (to prevent dust) and scoop into a waste jar.
 - Liquids: Cover with an inert absorbent (Vermiculite or Clay). Do not use paper towels alone for high concentrations as alkynes can be flammable; inert clay is safer.
- Clean: Clean the surface with a soap/water solution, followed by an ethanol wipe.

References

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